

Application Note: Cellular Uptake Profiling of (2R)-2-Amino-4-ethoxybutanoic Acid

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Compound of Interest

Compound Name: (2R)-2-Amino-4-ethoxybutanoic acid

Cat. No.: B13274737

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Abstract

This application note provides a comprehensive protocol for characterizing the cellular uptake of **(2R)-2-Amino-4-ethoxybutanoic acid** (also known as D-O-Ethylhomoserine). As a non-canonical D-amino acid ether analogue of methionine, this compound is increasingly utilized in peptide engineering (e.g., Glypican-3 targeting peptides) to enhance proteolytic stability and tune pharmacokinetics. Understanding its transport mechanism—specifically its interaction with System L (LAT1/SLC7A5) versus System A or ASC—is critical for predicting its bioavailability and intracellular accumulation. This guide details a validated LC-MS/MS-based uptake assay, including strategies for distinguishing stereoselective transport mechanisms.

Introduction & Mechanistic Grounding

Chemical Identity and Relevance

- IUPAC Name: **(2R)-2-Amino-4-ethoxybutanoic acid**
- Common Synonyms: D-O-Ethylhomoserine; D-Ethionine ether analogue.

- **Structural Significance:** The compound features an ethoxy side chain (ether linkage) rather than the thioether found in methionine. The (2R) configuration corresponds to the D-isomer, which significantly alters its transporter recognition profile compared to its L-counterpart (2S).
- **Applications:** Used as a building block in peptidomimetics to resist enzymatic degradation and as a metabolic probe to study stereoselective amino acid transport.

Transporter Logic: The "Gatekeeper" Hypothesis

Unlike L-amino acids, which are rapidly transported by System L (LAT1) and System A (SNATs), D-amino acids often show reduced affinity or utilize distinct pathways.

- **System L (LAT1/SLC7A5):** Sodium-independent, obligate exchanger. Typically prefers large neutral L-amino acids but can transport D-isomers (e.g., D-Met, D-Phe) with lower affinity.
- **System A (SNATs):** Sodium-dependent. Often transports small neutral amino acids and is less stereoselective than System L.
- **ASCT2 (SLC1A5):** Sodium-dependent exchanger.

Experimental Goal: Determine if **(2R)-2-Amino-4-ethoxybutanoic acid** enters the cell via Na⁺-dependent or Na⁺-independent mechanisms and identify the primary transporter.

Experimental Design Strategy

To ensure data integrity, we utilize a "Cluster Tray" method combined with LC-MS/MS detection. Radioligands for this specific non-canonical amino acid are rarely available; thus, mass spectrometry provides the necessary specificity to distinguish the analyte from endogenous background.

Core Variables

Variable	Condition	Purpose
Cell Model	HeLa, HEK293, or CHO-K1	High expression of LAT1/CD98hc.
Time Points	1, 5, 15, 30, 60 min	Establish linearity (Initial Rate).
Concentration	10 – 1000 μ M	Determine Kinetics (,).
Inhibitors	BCH (10 mM), MeAIB (10 mM)	Distinguish System L vs. System A.
Buffer System	HBSS (+Na+) vs. Choline-HBSS (-Na+)	Assess Sodium Dependence.

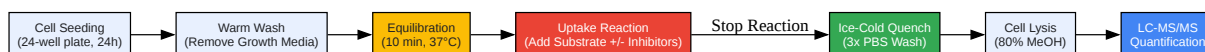
Materials & Reagents

Reagents

- **(2R)-2-Amino-4-ethoxybutanoic acid**: >98% purity (Custom synthesis or commercial supplier).
- Internal Standard (IS): D3-Methionine or C13-Valine (structurally similar but mass-shifted).
- Transport Buffer (Na+): HBSS (Hanks' Balanced Salt Solution), pH 7.4.
- Transport Buffer (Na+-Free): Modified HBSS where NaCl is replaced equimolar with Choline Chloride (to maintain osmolarity).
- Inhibitors:
 - BCH (2-aminobicyclo-(2,2,1)-heptane-2-carboxylic acid): System L specific.
 - MeAIB (α -(methylamino)isobutyric acid): System A specific.
- Lysis Buffer: 80:20 Methanol:Water (ice-cold) + 0.1% Formic Acid.

Protocol: LC-MS/MS Based Uptake Assay

Pre-Experimental Workflow (Graphviz)



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Caption: Step-by-step workflow for the cellular uptake assay, ensuring metabolic stasis during quenching.

Step-by-Step Methodology

Step 1: Cell Preparation

- Seed cells (e.g., HeLa) at
cells/well in 24-well plates.
- Culture for 24 hours until 90% confluence.
- Critical: Prepare one extra plate for protein quantification (BCA assay) to normalize data.

Step 2: Buffer Exchange & Equilibration

- Aspirate growth medium.
- Wash cells twice with 500 μ L of pre-warmed (
C) Transport Buffer (Na^+ or Na^+ -free depending on condition).
- Add 500 μ L Transport Buffer and incubate for 10 minutes at
C. This depletes intracellular amino acids, maximizing the gradient for uptake.

Step 3: Uptake Reaction (The "Pulse")

- Prepare 2X Substrate Working Solutions in Transport Buffer.

- Example: For a 100 μM final assay concentration, prepare 200 μM **(2R)-2-Amino-4-ethoxybutanoic acid**.
- Start: Aspirate the equilibration buffer.
- Add 250 μL of fresh Transport Buffer (or Inhibitor solution).
- Add 250 μL of 2X Substrate Solution to initiate uptake.
 - Final Volume: 500 μL .
- Incubate at

C for the defined time point (e.g., 5 minutes for initial rate).

Step 4: Quenching & Washing

- Stop: Place the plate immediately on a bed of ice.
- Rapidly aspirate the uptake solution.
- Wash 3 times with 1 mL of Ice-Cold PBS.
 - Technique: Pour PBS gently down the side of the well to avoid detaching cells. Perform this step in <10 seconds per well to prevent efflux.

Step 5: Lysis & Extraction

- Add 200 μL of Ice-Cold Lysis Buffer (80% MeOH/H₂O + Internal Standard).
- Incubate on ice for 15 minutes (or freeze-thaw at -80°C).
- Scrape cells (optional) or simply collect the supernatant after centrifugation (10,000 x g for 10 min at 4°C) to remove debris.
- Transfer supernatant to LC-MS vials.

Analytical Method (LC-MS/MS)

Since **(2R)-2-Amino-4-ethoxybutanoic acid** is polar, Reverse Phase (C18) may yield poor retention. HILIC (Hydrophilic Interaction Liquid Chromatography) is recommended.

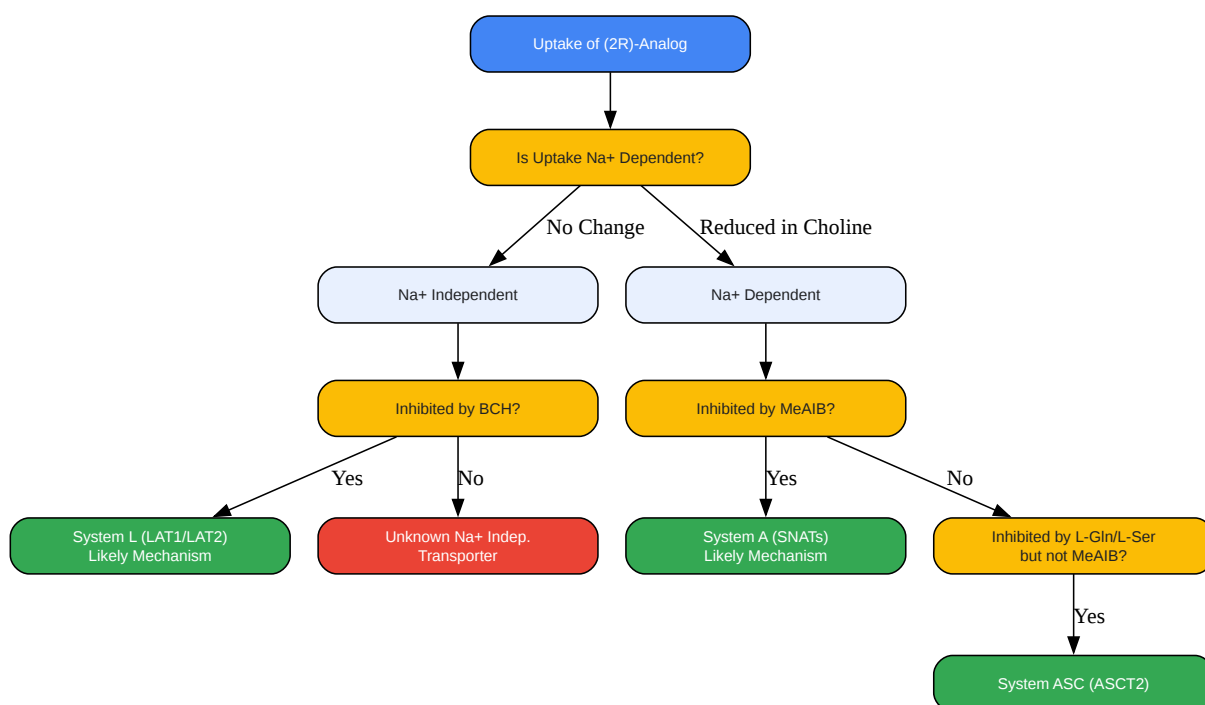
- Column: Waters BEH Amide or Phenomenex Kinetex HILIC (2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH 3.0).
- Mobile Phase B: Acetonitrile.
- Gradient: 90% B to 50% B over 5 minutes.
- MS Mode: Positive Electrospray Ionization (ESI+).
- MRM Transition: Monitor parent ion

to specific fragment (likely loss of ethoxy group or carboxyl group). Optimization required.

Data Analysis & Transporter Identification

Mechanistic Flowchart

Use the following logic to interpret your inhibition data.



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Caption: Decision tree for identifying the primary transporter system based on sodium dependence and specific inhibitors.

Calculations

- Normalization: Divide analyte peak area by Internal Standard peak area. Normalize this ratio to the total protein content (mg/well).
- Uptake Rate (

):

- Kinetic Parameters: Fit concentration-dependent data to the Michaelis-Menten equation to find

(affinity) and

(capacity).

References

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Sources

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